

# An In-depth Technical Guide to Cadmium Myristate (CAS: 10196-67-5)

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## Compound of Interest

Compound Name: Cadmium myristate

Cat. No.: B160200

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## Introduction

**Cadmium myristate**, with the CAS number 10196-67-5, is a cadmium salt of myristic acid. It is a key precursor in the synthesis of advanced nanomaterials, particularly cadmium-containing quantum dots (QDs). While not used as a direct therapeutic agent, its role in the production of QDs for biomedical imaging and potential drug delivery applications makes it a compound of significant interest to researchers in materials science and nanomedicine. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on its utility in the fabrication of nanoparticles.

## Physicochemical Properties

**Cadmium myristate** is a white solid that is insoluble in water. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
CAS Number	10196-67-5	[1][2][3][4]
Molecular Formula	C28H54CdO4	[3][4]
Molecular Weight	567.137 g/mol	[3][4]
Boiling Point	319.6°C at 760 mmHg	[2][3]
Flash Point	144.8°C	[2][3]
Vapor Pressure	0.000139 mmHg at 25°C	[3][5]
Enthalpy of Fusion ( $\Delta_{\text{fus}}H$ )	43.00 kJ/mol at 374.70 K	[6]
Entropy of Fusion ( $\Delta_{\text{fus}}S$ )	115.00 J/mol·K at 374.70 K	[6]
Topological Polar Surface Area	80.3 Å <sup>2</sup>	[1]
EC Number	233-489-6	[1][2][3]
Synonyms	Cadmium tetradecanoate, Tetradecanoic acid, cadmium salt (2:1), cadmium ditetradecanoate	[1][3]

## Experimental Protocols

### Synthesis of Cadmium Myristate

Two common methods for the synthesis of **cadmium myristate** are detailed below. Both methods yield a white precipitate of **cadmium myristate** that can be isolated and dried.

#### Method 1: From Sodium Myristate and Cadmium Nitrate

This protocol involves the reaction of sodium myristate with cadmium nitrate in methanol.[7]

- Materials:
  - Sodium myristate
  - Cadmium nitrate tetrahydrate ( $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ )

- Methanol
- Procedure:
  - Dissolve 5 g (20 mmol) of sodium myristate in 250 mL of methanol in a 1000 mL round-bottom flask. Use sonication and vigorous stirring to aid dissolution.
  - In a separate 500 mL round-bottom flask, dissolve 3 g (10 mmol) of  $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$  in methanol.
  - Add the cadmium nitrate solution dropwise to the sodium myristate solution while stirring.
  - Continue stirring the mixture for 2 hours at room temperature. A white precipitate will form.
  - Filter the white precipitate and wash it three times with 20 mL of methanol.
  - Dry the resulting white solid under vacuum at 40°C overnight.

#### Method 2: From Myristic Acid, Sodium Hydroxide, and Cadmium Nitrate

This protocol first generates sodium myristate in situ, which then reacts with cadmium nitrate.

[8]

- Materials:
  - Myristic acid
  - Sodium hydroxide (NaOH)
  - Cadmium nitrate tetrahydrate ( $\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ )
  - Methanol
- Procedure:
  - Dissolve 0.240 g of sodium hydroxide and 1.370 g of myristic acid in 240 mL of methanol.
  - In a separate flask, dissolve 0.617 g of cadmium nitrate tetrahydrate in 40 mL of methanol.

- Add the cadmium nitrate solution dropwise (approximately 1 drop/second) to the stirring (800 rpm) sodium myristate solution.
- After the appearance of a white precipitate, filter the solution to collect the precipitate on filter paper.
- Wash the precipitate with methanol three times.
- Dry the collected solid under vacuum overnight.

## Synthesis of Cadmium Selenide (CdSe) Nanoplatelets using Cadmium Myristate

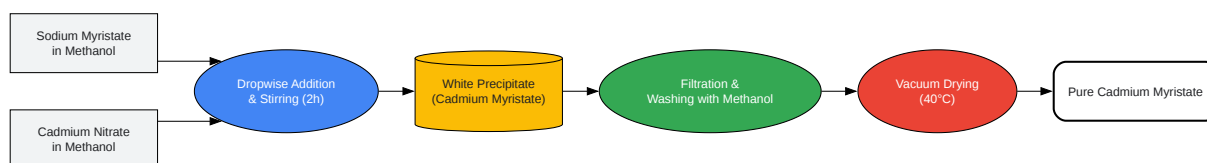
**Cadmium myristate** is a crucial precursor in the synthesis of CdSe nanoplatelets, acting as a cadmium source and a ligand to control nanocrystal growth.[9]

- Materials:
  - **Cadmium myristate**
  - Selenium (Se) powder
  - 1-Octadecene (ODE)
  - Cadmium acetate
- Procedure:
  - In a reaction flask, combine **cadmium myristate** and elemental selenium in 1-octadecene.
  - Heat the mixture to a specific temperature (e.g., 240°C).
  - At a designated temperature (e.g., 190°C, 220°C, or 240°C), introduce cadmium acetate to the reaction mixture.[9] The addition of cadmium acetate triggers the anisotropic growth of the nanoplatelets.[9]

- The reaction time and temperature will influence the size and properties of the resulting CdSe nanoplatelets.
- The final product is a mixture of CdSe quantum dots and nanoplatelets, which can be separated by size-selective precipitation.[9]

## Visualizations

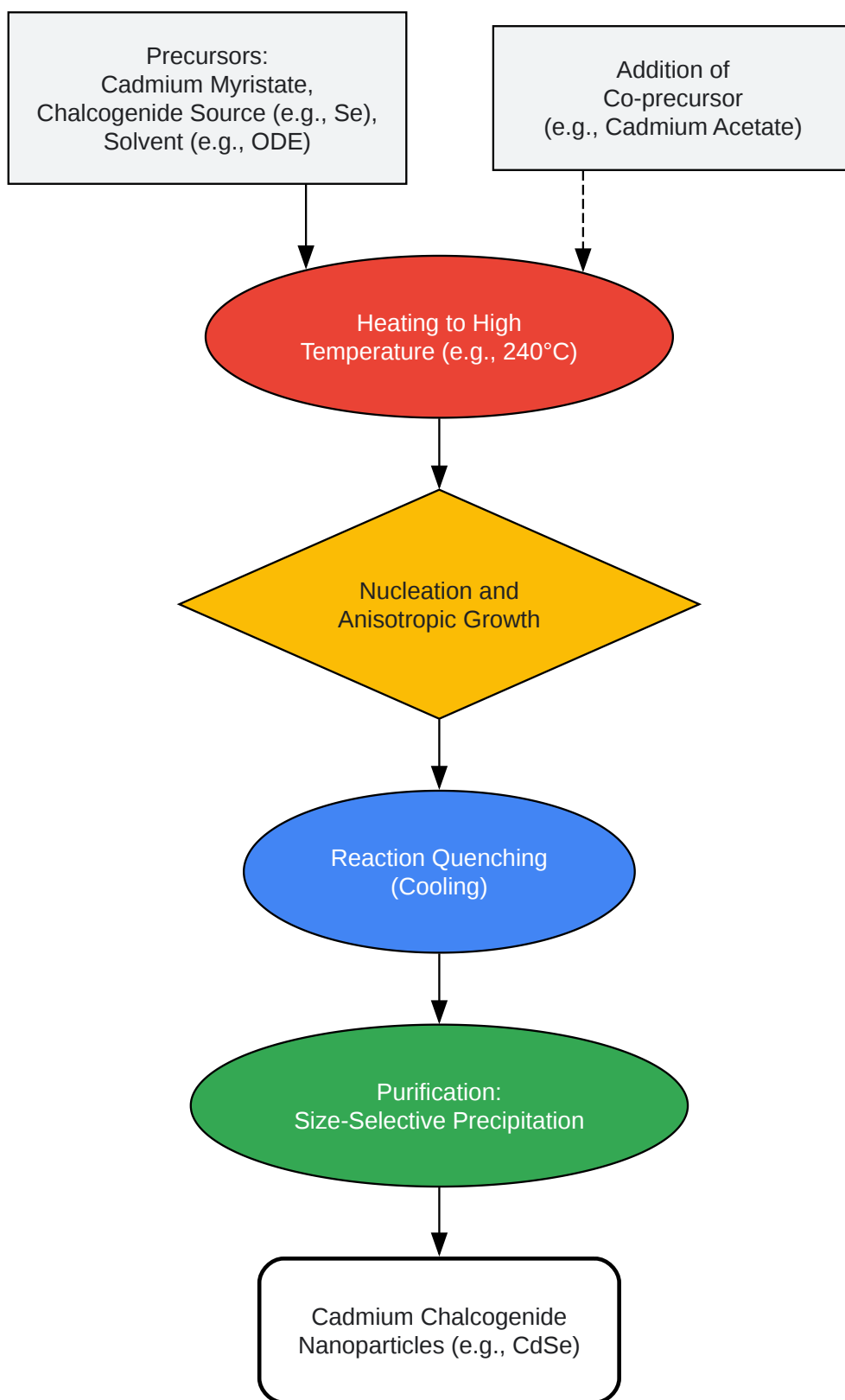
### Synthesis of Cadmium Myristate Workflow



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Caption: Workflow for the synthesis of **cadmium myristate**.

### General Workflow for Nanoparticle Synthesis using Cadmium Myristate



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Caption: General workflow for nanoparticle synthesis.

## Applications in Research and Drug Development

The primary application of **cadmium myristate** is as a precursor in the synthesis of cadmium-containing quantum dots (QDs), such as CdSe and CdS.[9][10][11] These QDs have unique optical properties that make them valuable in various biomedical applications, including:

- **Bioimaging:** The bright and stable fluorescence of QDs allows for their use as probes in cellular and in vivo imaging.[12][13]
- **Drug Delivery:** QDs can be functionalized to act as nanocarriers for targeted drug delivery to specific cells or tissues, such as cancer cells.[12][13][14]

It is important to note that **cadmium myristate** itself is not used as a therapeutic agent. Its relevance to drug development is indirect, through its essential role in creating the QD nanostructures that can be used in drug delivery systems.

## Toxicity and Safety Considerations

Cadmium and its compounds are known to be toxic.[15][16] Cadmium can accumulate in the body with a long biological half-life and may cause damage to the liver and kidneys.[16][17] It is also classified as a human carcinogen.[13][17] While specific toxicological data for **cadmium myristate** is not readily available, it should be handled with the appropriate safety precautions for a toxic cadmium compound.[18] This includes working in a well-ventilated fume hood, wearing personal protective equipment (gloves, eye protection), and avoiding inhalation of dust or contact with skin.[18]

The toxicity of cadmium-containing QDs is a significant area of research. The potential for cadmium ion leakage from the QD core is a major concern for their clinical application.[13][14]

## Conclusion

**Cadmium myristate** (CAS 10196-67-5) is a vital chemical precursor in the field of nanotechnology. Its primary role is in the controlled synthesis of cadmium-containing quantum dots, which have promising applications in biomedical imaging and as potential platforms for targeted drug delivery. While the inherent toxicity of cadmium necessitates careful handling and further research into the long-term safety of QD-based technologies, the unique properties of

the nanomaterials derived from **cadmium myristate** ensure its continued importance in advanced materials research and development.

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